

Preparing Stock Solutions of NSC2805 in DMSO: An Application Note

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Compound of Interest

Compound Name:	NSC2805
CAS No.:	4371-34-0
Cat. No.:	B1680210

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This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **NSC2805**, a selective inhibitor of the E3 ubiquitin ligase WWP2, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the stability, and reproducibility of experimental results.

Introduction

NSC2805 is a small molecule inhibitor of the WWP2 E3 ubiquitin ligase. WWP2 plays a significant role in various cellular processes by targeting specific substrate proteins for ubiquitination and subsequent degradation. Dysregulation of WWP2 has been implicated in the progression of several diseases, including cancer. **NSC2805** offers a valuable tool for studying the roles of WWP2 in these pathological processes. Accurate and consistent preparation of **NSC2805** stock solutions is the first critical step in performing reliable in vitro and in vivo studies.

Quantitative Data Summary

For ease of reference and calculation, the key quantitative properties of **NSC2805** and DMSO are summarized in the table below.

Property	Value	Source
NSC2805		
Molecular Weight	246.26 g/mol	[1][2][3]
CAS Number	4371-34-0	[1][2][4]
Solubility in DMSO	10 mg/mL (40.61 mM)	[2][3]
Appearance	Solid powder	[1]
DMSO		
Molecular Weight	78.13 g/mol	[5]
Density	~1.1 g/mL	[5]
Purity	Anhydrous, ≥99.9%	

Experimental Protocol: Preparation of a 10 mM NSC2805 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **NSC2805** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various cellular and biochemical assays.

Materials:

- **NSC2805** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips

- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

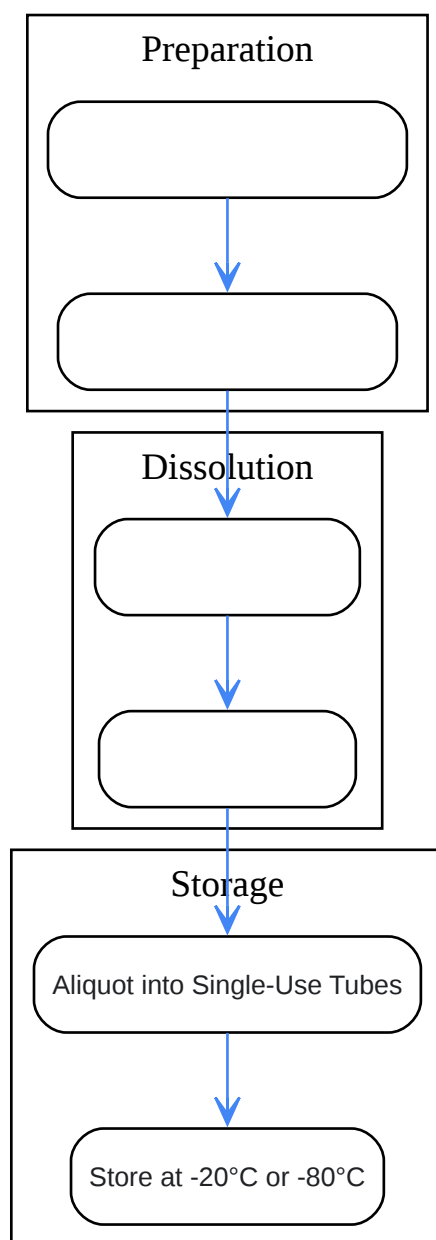
Procedure:

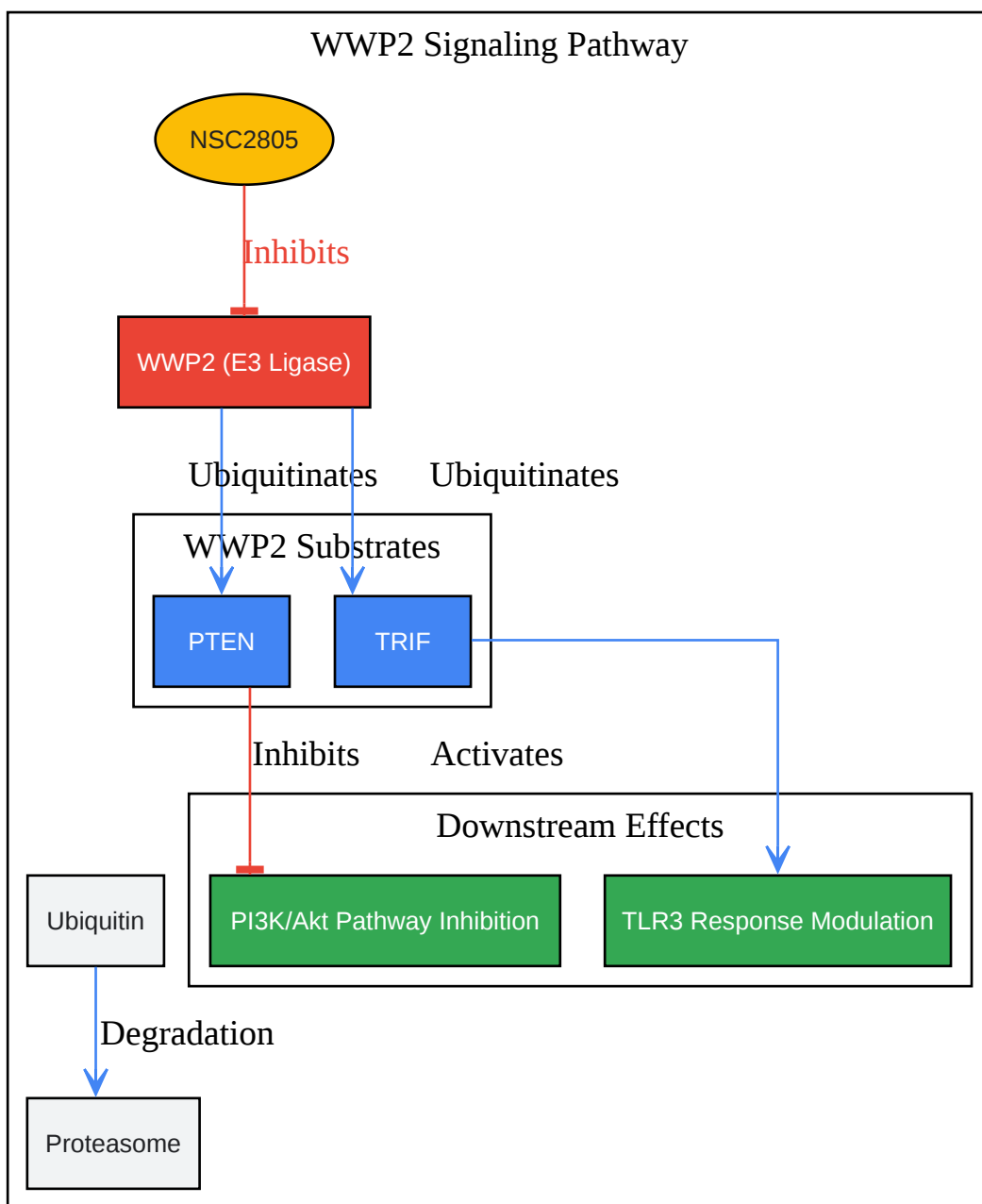
- Pre-weighing Preparation:
 - Before opening, allow the vial of **NSC2805** powder to equilibrate to room temperature to prevent condensation of moisture.
 - Ensure the analytical balance is calibrated and level.
- Weighing **NSC2805**:
 - Carefully weigh out 2.46 mg of **NSC2805** powder and transfer it to a sterile amber microcentrifuge tube. The use of an amber tube is recommended to protect the compound from light.
- Solvent Addition:
 - Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the tube containing the **NSC2805** powder.
- Dissolution:
 - Cap the tube securely.
 - Vortex the solution for 1-2 minutes, or until the **NSC2805** powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, amber microcentrifuge tubes.

- Label each aliquot clearly with the compound name (**NSC2805**), concentration (10 mM), solvent (DMSO), and the date of preparation.
- For short-term storage (up to 1 month), store the aliquots at -20°C.
- For long-term storage (up to 6 months), store the aliquots at -80°C.[\[2\]](#)[\[3\]](#)[\[6\]](#)

Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **NSC2805** stock solution.





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